

Technical Support Center: Handling and Storage of Cyclohexanone Carboxylate Derivatives

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Compound of Interest

Compound Name: Ethyl 1-ethyl-4-oxocyclohexanecarboxylate

Cat. No.: B1603931

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A Critical Note on Compound Specificity:

This guide primarily addresses the handling, storage, and troubleshooting for ethyl 4-oxocyclohexanecarboxylate (CAS No. 17159-79-4). Publicly available, detailed technical and safety information specifically for **ethyl 1-ethyl-4-oxocyclohexanecarboxylate** (CAS No. 59032-71-2) is extremely limited.

The presence of an ethyl group at the C1 position (alpha to the ester) in **ethyl 1-ethyl-4-oxocyclohexanecarboxylate** fundamentally alters its chemical properties compared to the unsubstituted analog.^[1] For instance, it lacks an acidic alpha-proton at the C1 position, which will significantly change its reactivity in base-catalyzed reactions. Therefore, while the general principles for handling a combustible liquid irritant may be similar, the specific reactivity, stability, and potential side reactions will differ. Users must exercise extreme caution and should not directly extrapolate the troubleshooting and reaction-specific guidance in this document to **ethyl 1-ethyl-4-oxocyclohexanecarboxylate** without conducting a thorough, independent risk and chemistry assessment.

This resource is intended to provide a framework for safe and effective use of the well-documented compound, ethyl 4-oxocyclohexanecarboxylate, which may serve as a foundational reference for working with related structures.

Frequently Asked Questions (FAQs) for Ethyl 4-Oxocyclohexanecarboxylate

Q1: What are the primary hazards associated with handling ethyl 4-oxocyclohexanecarboxylate?

A1: Ethyl 4-oxocyclohexanecarboxylate is classified as an irritant.[2] It can cause skin, eye, and respiratory tract irritation.[2][3][4] Prolonged or repeated exposure may lead to mild sensitization, and inhalation of vapors can cause dizziness or headaches.[5] It is also a combustible liquid with a flash point of 110 °C (230 °F).[6]

Q2: What are the recommended storage conditions for ethyl 4-oxocyclohexanecarboxylate to ensure its stability?

A2: To ensure stability, the compound should be stored in a cool, dry, and well-ventilated place.[2][5][7] The container should be kept tightly closed to prevent moisture ingress and potential degradation.[2][5][7] It is chemically stable under recommended storage conditions.[7]

Q3: What personal protective equipment (PPE) is required when working with this compound?

A3: Appropriate PPE includes safety glasses or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[6][7] If handling large quantities or in a poorly ventilated area, respiratory protection with a suitable cartridge (e.g., type ABEK) may be necessary to avoid inhaling vapors.[6][7] An eyewash station and safety shower should be readily accessible.[2]

Q4: What materials are incompatible with ethyl 4-oxocyclohexanecarboxylate?

A4: The primary incompatibility is with strong oxidizing agents.[4][7] Contact with these materials can lead to vigorous reactions. It is also advisable to keep it away from excessive heat and sources of ignition due to its combustible nature.[5]

Q5: How should spills of ethyl 4-oxocyclohexanecarboxylate be handled?

A5: For small spills, absorb the liquid with an inert material such as vermiculite, sand, or earth.[2] Once absorbed, place the material in a suitable, closed container for disposal.[2][4] Ensure the area is well-ventilated.[2] For larger spills, follow emergency procedures and use appropriate PPE.[7] Avoid allowing the spill to enter drains or waterways.[2]

Troubleshooting Guide for Experiments with Ethyl 4-Oxocyclohexanecarboxylate

This troubleshooting guide focuses on common issues encountered during reactions where ethyl 4-oxocyclohexanecarboxylate is used as a starting material or intermediate.

Problem 1: Low or No Yield in Base-Catalyzed Alkylation/Condensation Reactions

- **Possible Cause 1: Inappropriate Base Selection.** The acidity of the alpha-protons (pKa) dictates the required base strength. Using a base that is too weak (e.g., triethylamine) may not sufficiently deprotonate the carbon alpha to the ester, leading to no reaction.
 - **Solution:** For complete deprotonation, a stronger, non-nucleophilic base like lithium diisopropylamide (LDA) or sodium hydride (NaH) is typically required. The choice of base can also influence the regioselectivity of enolate formation.
- **Possible Cause 2: Presence of Water.** Trace amounts of water can quench the strong base or the enolate intermediate, halting the reaction.
 - **Solution:** Ensure all glassware is thoroughly dried (oven or flame-dried under vacuum/inert gas). Use anhydrous solvents, and handle hygroscopic bases (like NaH) under an inert atmosphere (e.g., nitrogen or argon).
- **Possible Cause 3: Poor Quality of Starting Material.** The starting ester may have degraded or contain impurities that interfere with the reaction.
 - **Solution:** Check the purity of the ethyl 4-oxocyclohexanecarboxylate using techniques like GC or NMR. If necessary, purify the starting material by distillation under reduced pressure.^[8]

Problem 2: Formation of Multiple Products or Unexpected Side Products

- **Possible Cause 1: Dialkylation.** In alkylation reactions, the mono-alkylated product can be deprotonated again and react with another equivalent of the alkylating agent, leading to a di-alkylated side product.

- Solution: This can be minimized by using a slight excess of the starting ester relative to the base and alkylating agent. Adding the alkylating agent slowly at a low temperature can also favor mono-alkylation.
- Possible Cause 2: O- vs. C-Alkylation. Enolates are ambident nucleophiles and can react at either the carbon or oxygen atom. The outcome is influenced by the solvent, counter-ion, and electrophile.
 - Solution: C-alkylation is generally favored in polar aprotic solvents (e.g., THF, DMF). O-alkylation can become more significant with "harder" electrophiles.
- Possible Cause 3: Self-Condensation (e.g., Claisen-type reactions). Under basic conditions, the enolate can react with the ketone or ester of another molecule of the starting material.
 - Solution: Maintain a low reaction temperature and add the base to the ester solution slowly to keep the instantaneous concentration of the enolate low.

Experimental Protocols

Protocol 1: Safe Handling and Dispensing of Ethyl 4-Oxocyclohexanecarboxylate

- Preparation: Work within a certified chemical fume hood. Ensure an eyewash station and safety shower are accessible. Don the required PPE: safety goggles, lab coat, and chemical-resistant gloves.
- Inert Atmosphere (if required for reaction): If the subsequent reaction is moisture-sensitive, prepare a Schlenk line or glove box. Ensure the receiving flask is dry and under an inert atmosphere.
- Dispensing: The compound is a liquid at room temperature.^{[5][8]} Use a clean, dry syringe or a glass pipette with a compatible bulb to transfer the required volume. For precise amounts, calculate the mass based on its density (approx. 1.068 g/mL at 25°C) and weigh it.^[8]
- Container Sealing: After dispensing, tightly close the container cap.^{[2][5]} It is good practice to apply paraffin film around the cap for long-term storage to prevent moisture ingress.
- Cleanup: Clean any contaminated surfaces immediately. Dispose of any contaminated pipette tips or wipes in a designated solid chemical waste container.

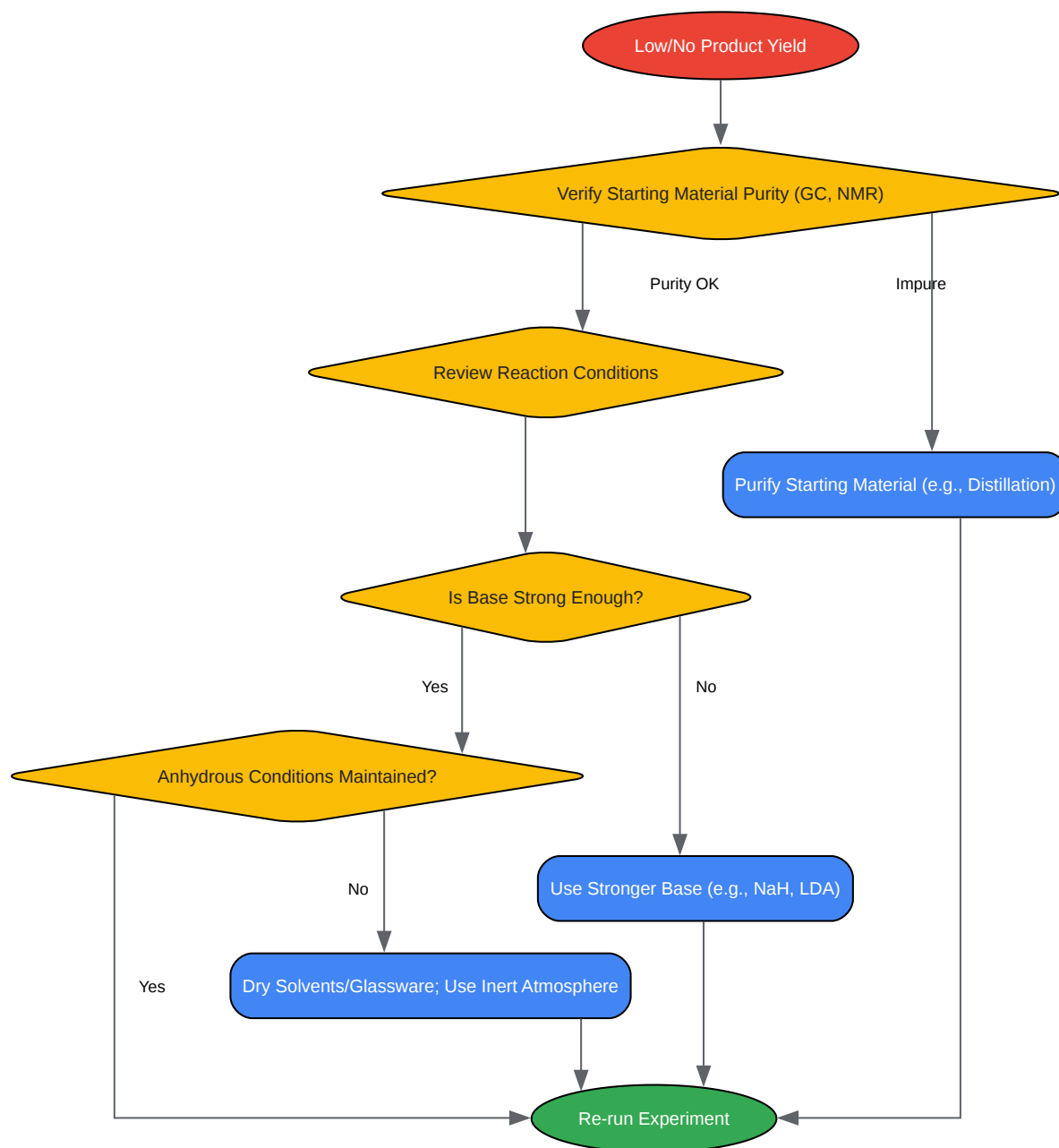
Data Presentation

Table 1: Physical and Chemical Properties of Ethyl 4-Oxocyclohexanecarboxylate

Property	Value	Source(s)
CAS Number	17159-79-4	[4] [7]
Molecular Formula	C ₉ H ₁₄ O ₃	[3] [5]
Molecular Weight	170.21 g/mol	[3]
Appearance	Clear colorless to yellow liquid	[5] [8]
Density	1.068 g/mL at 25 °C	[7] [8]
Boiling Point	150-152 °C at 40 mmHg (53 hPa)	[7] [8]
Flash Point	110 °C (230 °F) - Closed Cup	[6] [7]
Solubility	Insoluble in water; soluble in organic solvents like chloroform and methanol.	[5] [9]

Visualizations

Below is a generalized workflow for troubleshooting a common synthetic transformation involving a beta-keto ester like ethyl 4-oxocyclohexanecarboxylate.



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Caption: Troubleshooting workflow for low yield reactions.

References

- National Center for Biotechnology Information. (n.d.). **Ethyl 1-ethyl-4-oxocyclohexanecarboxylate**.
- National Center for Biotechnology Information. (n.d.). Ethyl 4-oxocyclohexanecarboxylate.
- Cole-Parmer. (n.d.).
- LookChem. (n.d.).

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Sources

- 1. Ethyl 1-ethyl-4-oxocyclohexanecarboxylate | C₁₁H₁₈O₃ | CID 21911982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. Ethyl 4-oxocyclohexanecarboxylate | C₉H₁₄O₃ | CID 317638 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. Page loading... [guidechem.com]
- 6. Ethyl 4-oxocyclohexanecarboxylate 97 17159-79-4 [sigmaaldrich.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Ethyl 4-oxocyclohexanecarboxylate | 17159-79-4 [chemicalbook.com]
- 9. lookchem.com [lookchem.com]
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